

Indium Acetate: A Technical Guide to its Chemical Formula, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indium acetate

Cat. No.: B1581389

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

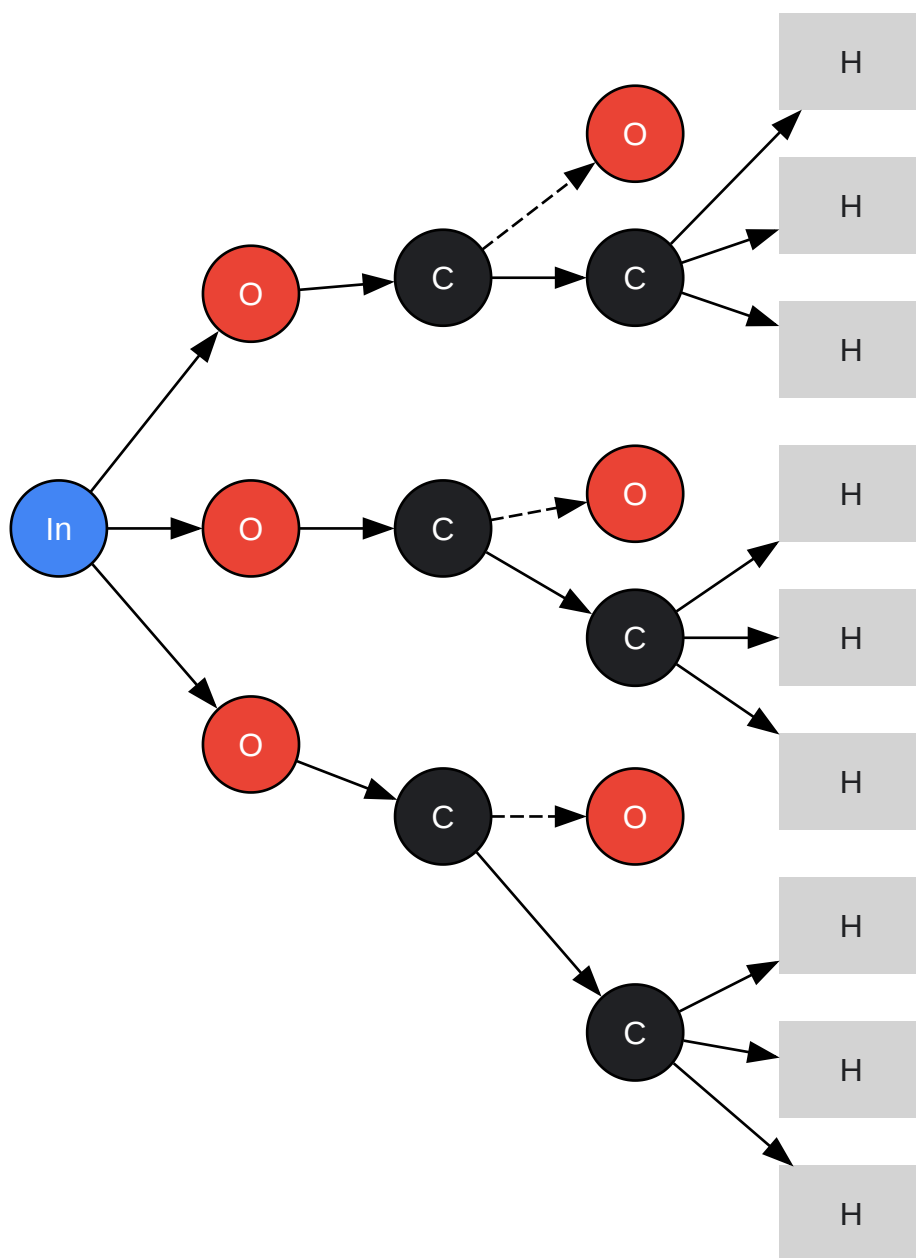
This technical guide provides an in-depth overview of **indium acetate**, a versatile compound increasingly utilized in materials science, catalysis, and pharmaceutical research. This document details its fundamental chemical properties, structure, and provides practical experimental protocols for its application.

Chemical Formula and Structure

Indium acetate, also known as indium(III) acetate, is a salt of indium and acetic acid. It is a white, crystalline solid that is moderately soluble in water and soluble in mineral acids and acetic acid.^{[1][2]} The compound is known to decompose to indium oxide upon heating.^{[1][3]}

The chemical formula for **indium acetate** is $\text{In}(\text{CH}_3\text{COO})_3$, which corresponds to the more descriptive molecular formula $\text{C}_6\text{H}_9\text{InO}_6$.^{[1][4]} The basic structure consists of a central indium(III) ion (In^{3+}) coordinated to three acetate anions (CH_3COO^-).^[1] While often represented as a simple ionic compound, in the solid state and in certain solutions, it can form more complex coordination structures.

The simplified molecular structure of **indium acetate** can be visualized as a central indium atom bonded to the oxygen atoms of the three acetate ligands.



[Click to download full resolution via product page](#)

2D representation of the **Indium Acetate** molecule.

Physicochemical Properties

A summary of the key quantitative data for **indium acetate** is presented below. These properties are crucial for its application in various experimental setups.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 25114-58-3 | [1][5] |
| Molecular Formula | C ₆ H ₉ InO ₆ | [1][4][5] |
| Molecular Weight | 291.95 g/mol | [4][5] |
| Appearance | White powder or crystalline solid | [1][5] |
| Melting Point | 270 °C (decomposes) | [5] |
| Solubility | Soluble in water, mineral acids, and acetic acid | [1][2] |
| Purity Available | Up to 99.99% (trace metals basis) | [5] |

Key Applications in Research and Development

Indium acetate serves as a critical precursor and catalyst in several advanced applications relevant to scientific and pharmaceutical research.

- **Precursor for Nanomaterials:** It is widely used in the synthesis of indium-containing nanomaterials such as indium oxide (In₂O₃) and indium tin oxide (ITO), which are essential for transparent conductive films in electronics like solar cells and flat-panel displays.[1][5] It is also a key precursor for producing indium phosphide (InP) quantum dots, which are valued for their vibrant color emission in advanced displays.[2][6]
- **Catalysis in Organic Synthesis:** In the realm of drug development and organic chemistry, indium(III) acetate acts as an effective catalyst. It facilitates organic reactions such as the intermolecular radical addition of organic iodides to electron-deficient alkenes and can catalyze the synthesis of complex heterocyclic compounds, which are foundational structures for many pharmaceuticals.[3][5][7] Its low toxicity compared to other metal catalysts makes it an environmentally preferable option.[7]
- **Medical Imaging:** There is emerging research into the use of **indium acetate** in the formulation of radiopharmaceuticals for medical imaging applications, offering potential for

non-invasive disease diagnosis and monitoring.^[5]

Experimental Protocols

This section provides a detailed methodology for a common application of **indium acetate**: the synthesis of indium oxide (In_2O_3) nanoparticles via a sol-gel method.

Synthesis of Indium Oxide (In_2O_3) Nanoparticles via Sol-Gel Method

This protocol is adapted from a procedure for synthesizing In_2O_3 nanoparticles from an **indium acetate** precursor.^[1]

Materials:

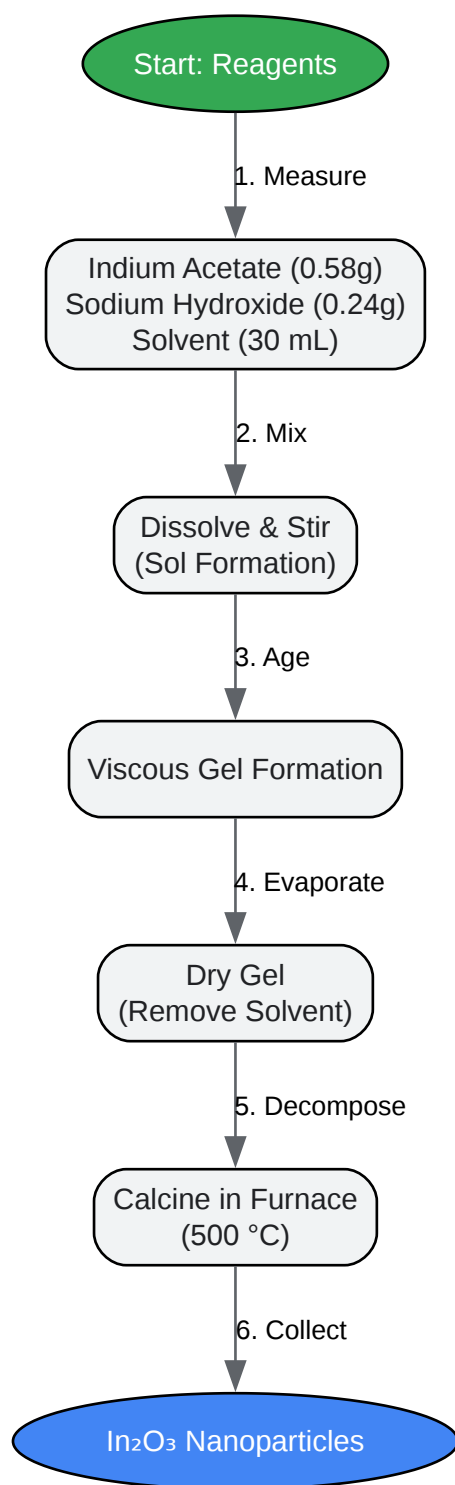
- Indium(III) acetate ($\text{In}(\text{CH}_3\text{COO})_3$)
- Sodium hydroxide (NaOH)
- Ethanol (EtOH) or deionized water (H_2O) as solvent
- Beakers and magnetic stirrer
- Furnace for calcination

Procedure:

- Preparation of Solution: Dissolve 0.58 g (2 mmol) of **indium acetate** and 0.24 g (6 mmol) of sodium hydroxide in 30 mL of the chosen solvent (ethanol or water) in a beaker.
- Gel Formation: Stir the solution at room temperature. The solution will gradually become more viscous, forming a gel.
- Drying: The obtained gel is dried to remove the solvent. The specific temperature and time for this step can be optimized but is typically done at a moderate temperature (e.g., 60-80 °C) in an oven.

- **Calcination:** Transfer the dried gel into a furnace. Heat the material to 500 °C. This high-temperature step facilitates the decomposition of the indium hydroxide intermediate and the crystallization of indium oxide (In_2O_3) nanoparticles.^[1]
- **Characterization:** The resulting white powder can be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystalline phase and Transmission Electron Microscopy (TEM) to analyze the size and morphology of the nanoparticles.

The following diagram illustrates the experimental workflow for this synthesis.



[Click to download full resolution via product page](#)

Workflow for Sol-Gel synthesis of In₂O₃ nanoparticles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. scielo.br [scielo.br]
- 4. researchgate.net [researchgate.net]
- 5. scielo.br [scielo.br]
- 6. OAM-RC :: Articles [oam-rc2.inoe.ro]
- 7. for-a.seoultech.ac.kr [for-a.seoultech.ac.kr]
- To cite this document: BenchChem. [Indium Acetate: A Technical Guide to its Chemical Formula, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581389#indium-acetate-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com